

# Physicochemical Properties of CP-376395 Hydrochloride: An In-depth Technical Guide

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## Compound of Interest

Compound Name: CP 376395 hydrochloride

Cat. No.: B1669488

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core physicochemical properties of CP-376395 hydrochloride, a potent and selective corticotropin-releasing factor 1 (CRF1) receptor antagonist. The information herein is intended to support research, development, and application of this compound in a scientific setting.

## Core Physicochemical Data

A summary of the key physicochemical properties of CP-376395 hydrochloride is presented in the table below for easy reference and comparison.

Property	Value	Source
Molecular Weight	362.94 g/mol	
Molecular Formula	C <sub>21</sub> H <sub>30</sub> N <sub>2</sub> O · HCl	
CAS Number	1013933-37-3	
Solubility	Water: Soluble to 50 mMDMSO: Soluble to 100 mM	
Purity	≥98%	
Storage	Desiccate at room temperature.	

## Experimental Protocols

Detailed methodologies for the determination of key physicochemical parameters are outlined below. These represent standard laboratory procedures and can be adapted for the specific analysis of CP-376395 hydrochloride.

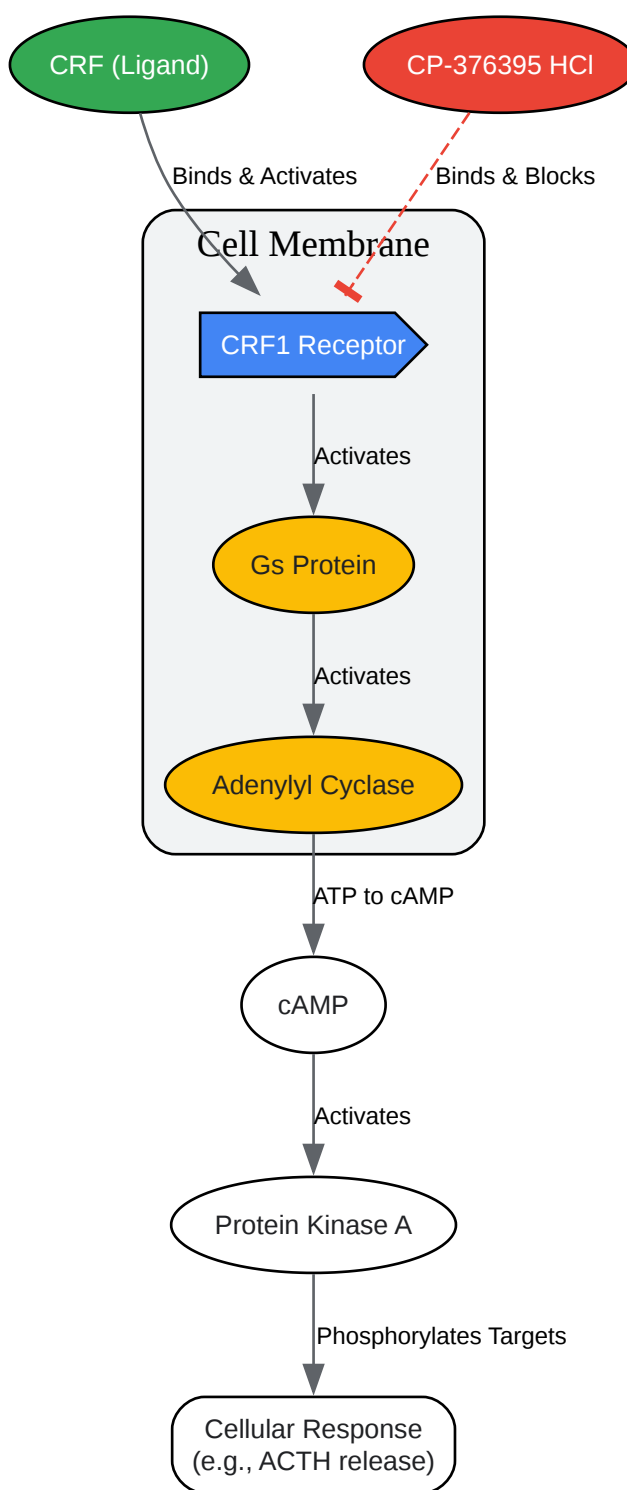
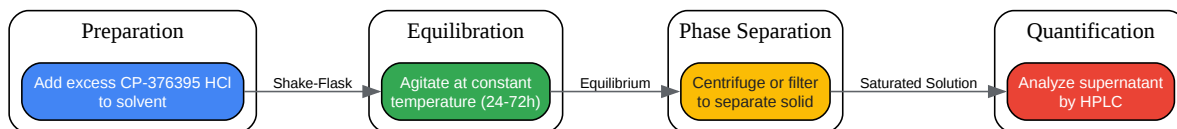
### Solubility Determination (Shake-Flask Method)

The equilibrium solubility of a compound is a critical parameter in drug development. The shake-flask method is a widely accepted technique for this determination.

**Principle:** An excess amount of the solid compound is agitated in a specific solvent system at a constant temperature until equilibrium is reached. The concentration of the dissolved compound in the supernatant is then quantified.

**Methodology:**

- **Preparation:** A surplus of CP-376395 hydrochloride is added to a sealed, clear container (e.g., a glass vial) containing a known volume of the desired solvent (e.g., water, DMSO, or a relevant buffer system).
- **Equilibration:** The container is placed in a shaker bath maintained at a constant temperature (e.g., 25°C or 37°C) and agitated for a sufficient period to ensure equilibrium is achieved (typically 24-72 hours).
- **Phase Separation:** After equilibration, the suspension is allowed to stand, and the undissolved solid is separated from the saturated solution by centrifugation or filtration. Filtration should be performed using a filter that does not interact with the compound.
- **Quantification:** The concentration of CP-376395 hydrochloride in the clear supernatant is determined using a validated analytical method, such as High-Performance Liquid Chromatography (HPLC) with UV detection. A calibration curve prepared with known concentrations of the compound is used for accurate quantification.
- **Reporting:** The solubility is reported in units of mg/mL or molarity (M).



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